

Technical Guide on the Safety, Handling, and Properties of Brominated Phenyl-Piperazine Derivatives

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Compound of Interest

Compound Name: *1-(4-Bromophenethyl)piperazine*

Cat. No.: *B1603645*

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A Note on the Subject Compound: This guide addresses the safety and handling of brominated phenyl-piperazine derivatives, with a specific focus on *1-[1-(4-Bromophenyl)ethyl]piperazine*. It is important to note that comprehensive safety data for the constitutional isomer, **1-(4-Bromophenethyl)piperazine**, is not readily available in public databases. As a senior application scientist, the principle of due diligence dictates that in the absence of specific data, a cautious approach must be adopted, leveraging information from closely related structural analogs. The data presented herein for *1-[1-(4-Bromophenyl)ethyl]piperazine* should be considered a valuable proxy, necessitating a conservative risk assessment for any work with **1-(4-Bromophenethyl)piperazine**.

Introduction and Compound Profile

1-[1-(4-Bromophenyl)ethyl]piperazine is a synthetic organic compound that belongs to the piperazine class of molecules. These compounds are of significant interest in medicinal chemistry and drug development due to the prevalence of the piperazine ring in a wide array of pharmacologically active agents. The presence of a brominated phenyl group suggests its utility as an intermediate in cross-coupling reactions for the synthesis of more complex molecules. Given its potential biological activity and reactive nature as a research chemical, a thorough understanding of its hazard profile and handling requirements is paramount for ensuring laboratory safety.

This guide provides a detailed overview of the known hazards, safe handling protocols, and emergency procedures for 1-[1-(4-Bromophenyl)ethyl]piperazine, designed for researchers and professionals in drug development.

Hazard Identification and Risk Assessment

Based on the available safety data sheets, 1-[1-(4-Bromophenyl)ethyl]piperazine is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact, with the potential for irritation to the respiratory system.

GHS Classification

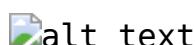
The Globally Harmonized System (GHS) classification for 1-[1-(4-Bromophenyl)ethyl]piperazine indicates the following hazards:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Data sourced from AK Scientific, Inc. Safety Data Sheet.[\[1\]](#)

Pictogram and Signal Word

Pictogram:



Signal Word:Warning

Safe Handling and Storage Protocols

The causality behind the following handling and storage protocols is to minimize the risk of exposure through inhalation, dermal contact, and accidental ingestion. These protocols form a

self-validating system to ensure user safety.

Engineering Controls

- Ventilation: All handling of 1-[1-(4-Bromophenyl)ethyl]piperazine should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.[1][2]
- Eyewash and Safety Shower: Facilities must be equipped with a readily accessible and functional eyewash station and safety shower.[1]

Personal Protective Equipment (PPE)

The following PPE is required when handling this compound:

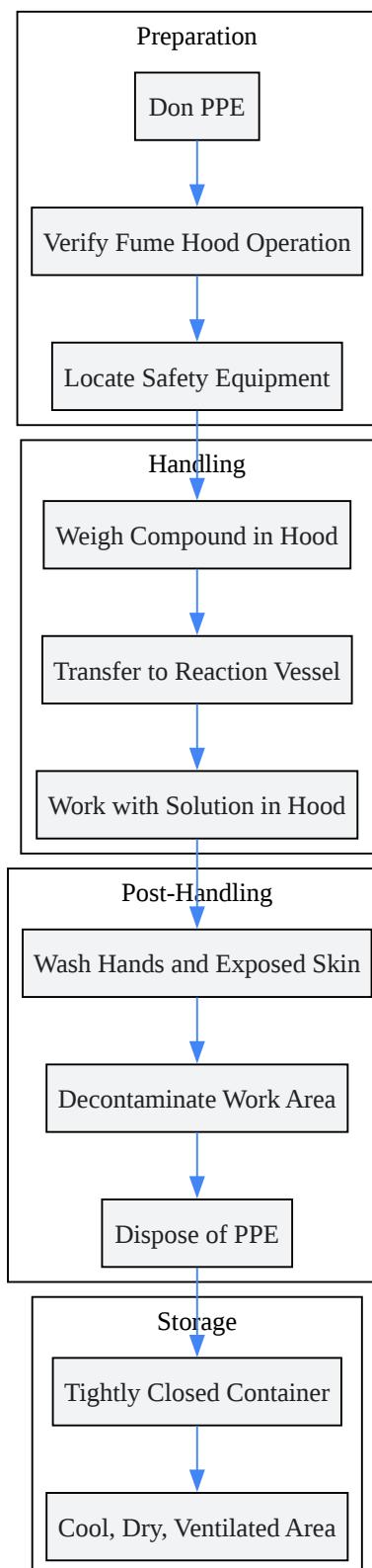
- Eye Protection: Chemical safety goggles or a face shield are necessary to prevent eye contact.[1][2]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure. Gloves should be inspected for integrity before each use and disposed of properly after handling the compound.[1][2]
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin exposure.[1][2]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area (preferably a fume hood) is clean and uncluttered. Confirm the location and functionality of the nearest eyewash station and safety shower.
- Weighing and Transfer: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to minimize the release of dust. Use appropriate tools (spatulas, etc.) to transfer the material, avoiding actions that could generate dust.

- In Solution: When working with the compound in solution, handle it within the fume hood. Avoid splashes and ensure containers are appropriately labeled.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.^[1] Decontaminate all work surfaces and equipment. Remove and properly dispose of contaminated PPE.
- Storage: Store the compound in a tightly-closed container in a cool, dry, and well-ventilated area, away from incompatible substances and sources of ignition.^[1]

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of 1-[1-(4-Bromophenyl)ethyl]piperazine.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical to minimizing harm.

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[[1](#)][[2](#)]
- Skin Contact: In case of skin contact, immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[[1](#)][[2](#)]
- Eye Contact: If the compound enters the eyes, immediately flush with running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[[1](#)][[2](#)]
- Ingestion: If swallowed, do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[[1](#)]

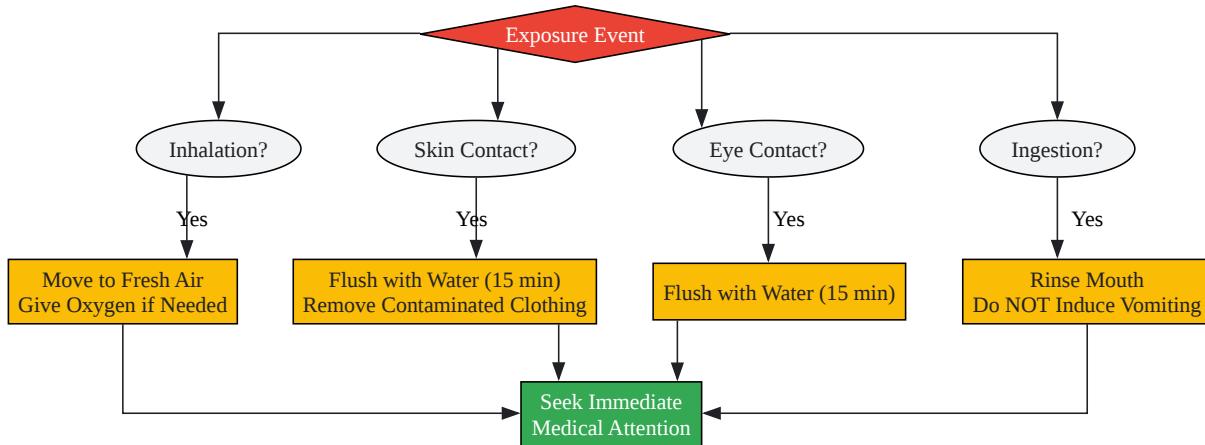
Spill and Leak Response

- Small Spills: For small spills, prevent further leakage if it is safe to do so. Vacuum, sweep up, or absorb the material with an inert substance (e.g., vermiculite, sand, or earth) and place it into a suitable, labeled disposal container.[[1](#)]
- Large Spills: For large spills, evacuate the area and prevent entry. Notify safety personnel.
- Environmental Precautions: Do not let the product enter drains, waterways, or soil.[[1](#)]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, or chemical foam.[[2](#)]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and full protective gear.[[2](#)]
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products may be formed, including carbon oxides.[[2](#)]

Emergency Response Workflow



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